

Technical Guide: Toxicological Profile of 2-Fluoro-5-methylbenzonitrile

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Compound of Interest

Compound Name: 2-Fluoro-5-methylbenzonitrile

Cat. No.: B033194

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a consolidated overview of the available toxicological data for **2-Fluoro-5-methylbenzonitrile** (CAS No. 64113-84-4). The document is intended to serve as a resource for researchers, scientists, and professionals involved in drug development and chemical safety assessment. The information compiled herein is based on a comprehensive review of publicly accessible safety data sheets and toxicological databases. It is important to note that while this guide summarizes the known hazard classifications and some quantitative data, significant data gaps exist in the publicly available literature regarding the complete toxicological profile of this compound.

Chemical Identification

Parameter	Value
Chemical Name	2-Fluoro-5-methylbenzonitrile
Synonyms	6-Fluoro-m-tolunitrile
CAS Number	64113-84-4
Molecular Formula	C ₈ H ₆ FN
Molecular Weight	135.14 g/mol
Structure	

Toxicological Data Summary

2-Fluoro-5-methylbenzonitrile is classified as a substance with acute toxicity. The primary routes of exposure are oral, dermal, and inhalation, all of which are associated with harmful effects.

Acute Toxicity

Quantitative data for the acute toxicity of **2-Fluoro-5-methylbenzonitrile** is limited. The available data is summarized in the table below. It is important to note that a specific oral LD50 value is not readily available in the public domain, although the substance is classified as harmful if swallowed.

Endpoint	Species	Route	Value	Reference
LD50	Not Specified	Dermal	1100 mg/kg	[1]
LC50 (4h)	Not Specified	Inhalation	1.5 mg/L (Estimate)	[1]
LD50	Not Specified	Oral	Data Not Available	

Hazard Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements for **2-Fluoro-5-methylbenzonitrile**^[2]^[3]:

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.
- H332: Harmful if inhaled.

These classifications indicate that **2-Fluoro-5-methylbenzonitrile** is considered an Acute Toxicity Category 4 substance for the oral, dermal, and inhalation routes of exposure.

Data on Structurally Similar Compounds

In the absence of a complete toxicological dataset for **2-Fluoro-5-methylbenzonitrile**, data from structurally similar compounds, such as other methylbenzonitrile isomers, can provide some context. It is crucial to interpret this data with caution, as minor structural changes can significantly impact toxicological properties.

Compound	CAS Number	Oral LD50 (Rat)
2-Methylbenzonitrile	529-19-1	3200 mg/kg
3-Methylbenzonitrile	620-22-4	3000 mg/kg

Note: This data is for comparative purposes only and does not represent the toxicological profile of **2-Fluoro-5-methylbenzonitrile**.

Experimental Protocols Overview

Detailed experimental protocols for the toxicological assessment of **2-Fluoro-5-methylbenzonitrile** are not available in the reviewed literature. However, standardized guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD) are typically followed for such studies. For instance, acute oral toxicity is often assessed using OECD Test Guideline 423 (Acute Toxic Class Method), while dermal toxicity is evaluated according to OECD Test Guideline 402.

Potential Mechanisms of Toxicity (Signaling Pathways)

There is currently no specific information available in the public domain regarding the signaling pathways or mechanisms of toxicity for **2-Fluoro-5-methylbenzonitrile**.

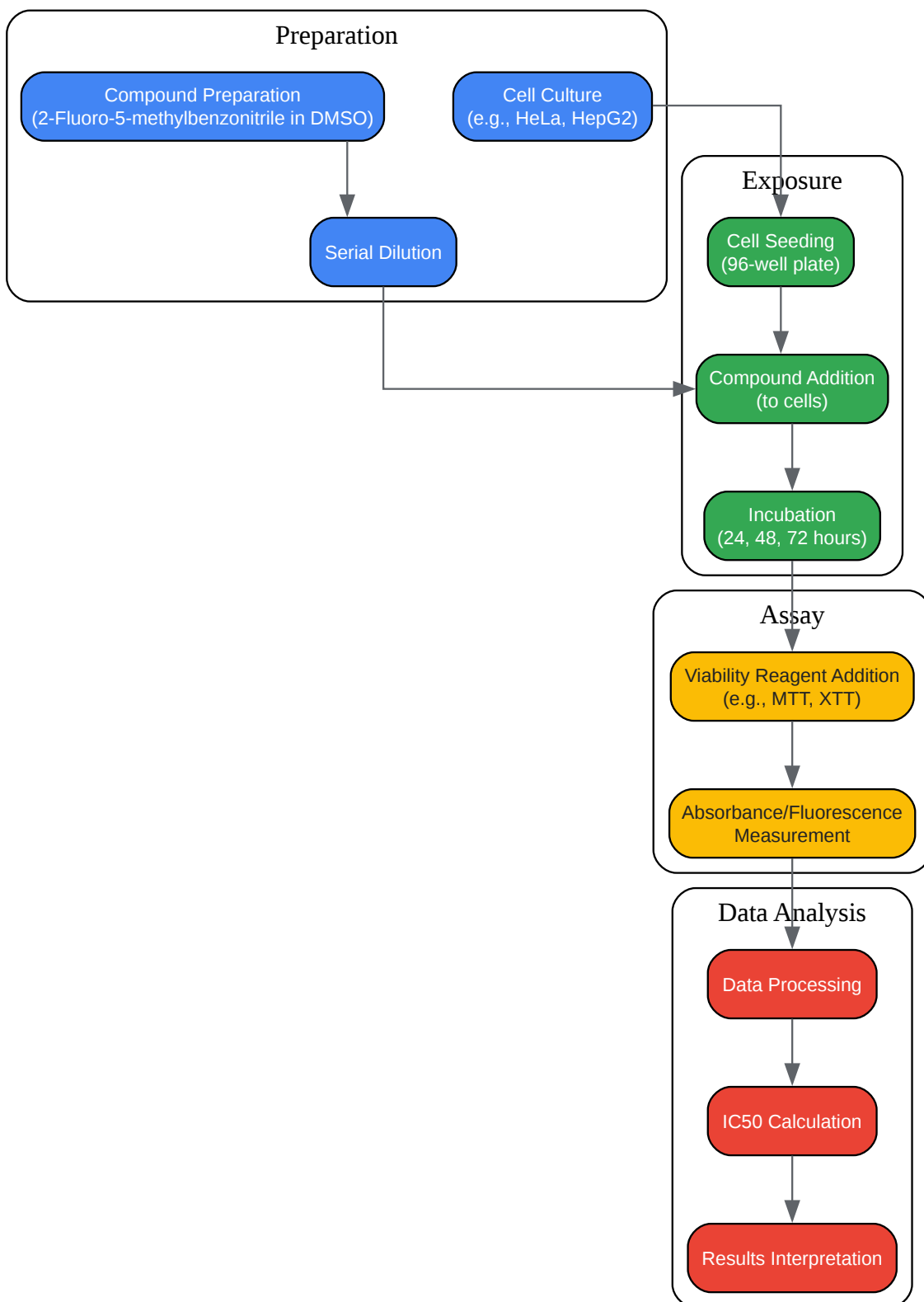
Data Gaps and Future Research

A thorough review of the available literature reveals significant data gaps in the toxicological profile of **2-Fluoro-5-methylbenzonitrile**. Key areas where further research is required include:

- Determination of the acute oral LD50 value.
- Studies to determine the No-Observed-Adverse-Effect Level (NOAEL) and the Lowest-Observed-Adverse-Effect Level (LOAEL) from repeated dose studies.
- In vitro cytotoxicity studies to determine the IC50 value in various cell lines.
- Genotoxicity and carcinogenicity studies.
- Reproductive and developmental toxicity studies.
- Investigation into the mechanisms of toxicity and potential signaling pathways.

Mandatory Visualizations

As no specific experimental workflows or signaling pathways for **2-Fluoro-5-methylbenzonitrile** were identified, a conceptual diagram illustrating a generic workflow for an in vitro cytotoxicity assay is provided below. This serves as a representative example of a common toxicological experiment.



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Conceptual workflow for a generic in vitro cytotoxicity assay.

Disclaimer

The information presented in this technical guide is intended for informational purposes only and should not be used as a substitute for a comprehensive safety assessment conducted by qualified professionals. The absence of specific toxicological data does not imply that the substance is safe. Standard laboratory safety precautions should always be followed when handling this chemical.

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References

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